

# A Comprehensive Technical Guide to the Physical Characteristics of Deuterated Cetyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hexadecanol-d31

Cat. No.: B1446001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Deuterated compounds, in which one or more hydrogen atoms are replaced by deuterium, are of significant interest in pharmaceutical and materials science research. The substitution of hydrogen with deuterium can influence a molecule's pharmacokinetic and metabolic properties due to the kinetic isotope effect.<sup>[1]</sup> Cetyl alcohol (1-hexadecanol), a long-chain fatty alcohol, is widely used in cosmetics, personal care products, and pharmaceutical formulations as an emollient, emulsifier, and thickening agent.<sup>[2][3][4][5]</sup> This guide provides an in-depth overview of the core physical characteristics of deuterated cetyl alcohol, offering a comparative analysis with its non-deuterated counterpart and detailing the experimental protocols for their determination.

## Physicochemical Properties

The introduction of deuterium atoms into the cetyl alcohol molecule results in a notable increase in its molecular weight and can subtly influence its physical properties. The following table summarizes the key physicochemical data for deuterated cetyl alcohol (specifically 1-Hexadecanol-d33) and standard cetyl alcohol.

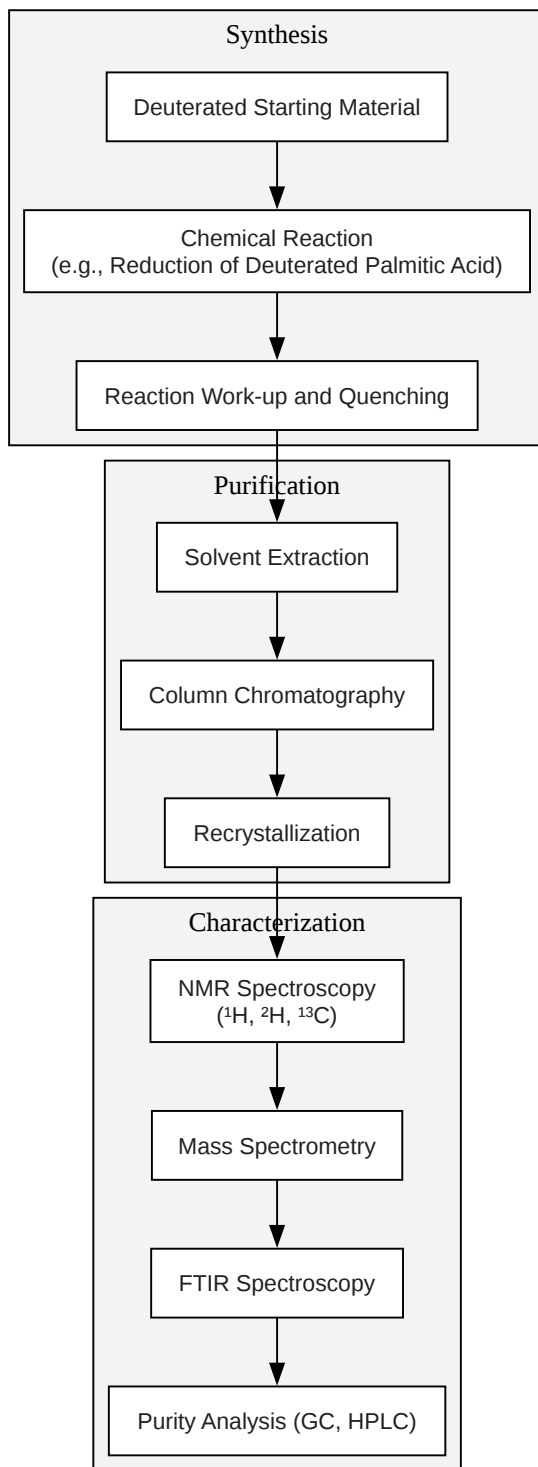
Property	Deuterated Cetyl Alcohol (1-Hexadecanol-d33)	Cetyl Alcohol (1-Hexadecanol)
Molecular Formula	C <sub>16</sub> HD <sub>33</sub> O[1]	C <sub>16</sub> H <sub>34</sub> O[2][3]
Molecular Weight	275.64 g/mol [1]	242.44 g/mol [2]
CAS Number	284474-73-3[1]	36653-82-4[3]
Appearance	Solid at room temperature[1]	Waxy white powder or flakes[2][3]
Melting Point	54-56 °C[1]	49.3 °C[2][6][7]
Boiling Point	310.9 ± 5.0 °C at 760 mmHg[1]	344 °C at 760 mmHg[2][3][7]
Density	0.8 ± 0.1 g/cm <sup>3</sup> [1]	0.811 g/cm <sup>3</sup> [3][7]
Solubility in Water	Insoluble	Insoluble[2][3][8]
Solubility in Organic Solvents	Soluble in alcohols and oils[4]	Very soluble in ether, benzene, and chloroform; soluble in acetone; slightly soluble in alcohol.[3][7]
Flash Point	135.0 ± 0.0 °C[1]	185 °C[3]
Vapor Pressure	0.0 ± 1.5 mmHg at 25°C[1]	<1 hPa at 20 °C
LogP	7.25[1]	7.25[3]
Hydrogen Bond Donor Count	1[1]	1[2]
Hydrogen Bond Acceptor Count	1[1]	1[2]

## Experimental Protocols

This section details the standard methodologies for determining the key physical and chemical properties of deuterated cetyl alcohol.

## Synthesis and Characterization Workflow

The general workflow for the synthesis and characterization of deuterated cetyl alcohol involves several key stages, from the selection of deuterated starting materials to the final purification and analysis.

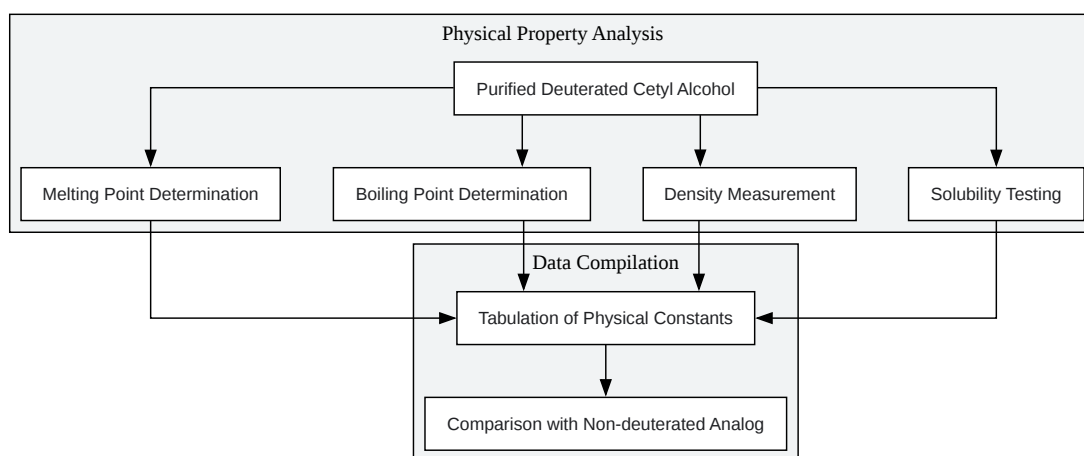


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of deuterated cetyl alcohol.

## Physical Property Analysis Workflow

The determination of the physical properties of the purified deuterated cetyl alcohol follows a standardized set of analytical procedures.



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of the physical properties of deuterated cetyl alcohol.

## Melting Point Determination

Objective: To determine the temperature range over which the solid deuterated cetyl alcohol transitions to a liquid.

Methodology:

- A small, dry sample of the deuterated cetyl alcohol is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.

## Boiling Point Determination

Objective: To determine the temperature at which the vapor pressure of the liquid deuterated cetyl alcohol equals the external pressure.

Methodology:

- A small volume of the sample is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned at the level of the side arm of the flask.
- The sample is heated, and the temperature is recorded when the liquid boils and a stable temperature is observed on the thermometer.
- The atmospheric pressure is also recorded, as the boiling point is pressure-dependent.

## Density Measurement

Objective: To determine the mass per unit volume of the deuterated cetyl alcohol.

Methodology:

- A clean, dry pycnometer (a flask of a known volume) is weighed.
- The pycnometer is filled with the molten deuterated cetyl alcohol, and the temperature is allowed to equilibrate.
- The filled pycnometer is weighed again.

- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the deuteration pattern and structural integrity of the molecule.

Methodology:

- A small amount of the deuterated cetyl alcohol is dissolved in a suitable deuterated solvent (e.g., chloroform-d).
- The solution is placed in an NMR tube.
- $^1\text{H}$  NMR,  $^2\text{H}$  NMR, and  $^{13}\text{C}$  NMR spectra are acquired. The  $^1\text{H}$  NMR spectrum is used to quantify any residual protons, while the  $^2\text{H}$  NMR confirms the presence and location of deuterium atoms. The  $^{13}\text{C}$  NMR spectrum provides information about the carbon skeleton.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and confirm the isotopic enrichment of the deuterated cetyl alcohol.

Methodology:

- A dilute solution of the sample is introduced into the mass spectrometer.
- The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured.
- The molecular ion peak in the mass spectrum will correspond to the molecular weight of the deuterated cetyl alcohol, confirming the incorporation of deuterium. Fragmentation patterns can also provide structural information.

## Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule and to observe the C-D vibrational modes.

Methodology:

- A small amount of the sample is prepared for analysis (e.g., as a KBr pellet or a thin film).
- The sample is placed in the FTIR spectrometer, and an infrared spectrum is recorded.
- The presence of characteristic absorption bands for O-H, C-H, and C-D stretching and bending vibrations confirms the structure of the deuterated cetyl alcohol.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Hexadecanol-d33 (cetyl alcohol-d33; cetyl alcohol-d33) | Endogenous Metabolite | 284474-73-3 | Invivochem [[invivochem.com](https://invivochem.com)]
- 2. Cetyl Alcohol | C16H34O | CID 2682 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Cetyl alcohol - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 5. CETYL ALCOHOL - Ataman Kimya [[atamanchemicals.com](https://atamanchemicals.com)]
- 6. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 7. Alcohols & Fatty Alcohols - Cetyl Alcohol [[unicareingredients.com](https://unicareingredients.com)]
- 8. [solubilityofthings.com](https://solubilityofthings.com) [[solubilityofthings.com](https://solubilityofthings.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of Deuterated Cetyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1446001#physical-characteristics-of-deuterated-cetyl-alcohol>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)